Technical Comparison Guide: Mass Spectrometry Profiling of 5-Methylindazole-3-Methanol

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Compound of Interest	
Compound Name:	*(5-Methyl-1H-indazol-3-yl)methanol*
CAS No.:	*518990-04-0*
Cat. No.:	*B1613282*

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Executive Summary

In the landscape of synthetic cannabinoid receptor agonists (SCRAs), the indazole core has become a dominant structural scaffold (e.g., AB-PINACA, 5F-ADB). 5-Methylindazole-3-methanol represents a critical analytical target, serving both as a synthetic precursor and a potential hydrolysis metabolite of methylated indazole-3-carboxamide derivatives.

This guide provides a definitive technical analysis of the mass spectrometry (MS) fragmentation patterns of 5-methylindazole-3-methanol. Unlike standard library matching, this document focuses on mechanistic differentiation, equipping analysts to distinguish this compound from its regioisomers (4-, 6-, 7-methyl) and functional analogs (5-fluoro, unsubstituted) using Electron Ionization (EI) and Electrospray Ionization (ESI).

Chemical Identity & Properties

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Before analyzing fragmentation, the structural constraints must be defined to understand bond dissociation energies.

Property	Specification
IUPAC Name	(5-Methyl-1H-indazol-3-yl)methanol
Molecular Formula	$C_9H_{10}N_2O$
Exact Mass	162.0793 Da
Key Functional Groups	Indazole core (aromatic heterocycle), Primary alcohol (C3-position), Methyl substituent (C5-position)
Relevance	Metabolite/Precursor for "AKB48" and "PINACA" analog series.

Experimental Protocols (Self-Validating Systems)

To ensure reproducible fragmentation data, the following protocols utilize internal standards for retention time locking and mass accuracy verification.

Protocol A: GC-MS (Electron Ionization)

Designed for structural elucidation and isomer differentiation.

- Sample Prep: Dissolve 1 mg analyte in 1 mL MeOH. Derivatization (BSTFA + 1% TMCS, 60°C for 30 min) is optional but recommended to confirm the hydroxyl group via the TMS-shift (+72 Da).
- Inlet: Splitless mode, 250°C.
- Column: Rtx-5MS or equivalent (30m x 0.25mm, 0.25µm).
- Gradient: 80°C (1 min) → 20°C/min → 300°C (hold 5 min).
- MS Source: 70 eV, 230°C. Scan range m/z 40–400.

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- Validation: Inject a homologous series of alkanes (C10-C30) to calculate Retention Indices (RI). 5-methylindazole-3-methanol typically elutes later than the unsubstituted analog but earlier than the 5-fluoro analog.

Protocol B: LC-MS/MS (Electrospray Ionization)

Designed for high-sensitivity detection in biological matrices.

- Mobile Phase: A: 0.1% Formic Acid in H_2O; B: 0.1% Formic Acid in MeCN.
- Column: C18 Reverse Phase (e.g., Kinetex 2.6µm), 40°C.
- Ionization: ESI Positive Mode (+).
- Collision Energy (CE): Ramp 10–40 eV to capture both fragile (water loss) and stable (ring cleavage) fragments.

Fragmentation Analysis & Mechanism

Electron Ionization (EI) Pathway

The EI spectrum of 5-methylindazole-3-methanol (MW 162) is characterized by a stable molecular ion and sequential losses driven by the hydroxymethyl side chain.

- Molecular Ion (

  ):m/z 162. Moderate intensity.
- Base Peak Candidate (

  or

  ):
  - Loss of OH (

    ):m/z 145. Common in benzylic-type alcohols.
  - Loss of CH_2OH (

):m/z 131. This generates the 5-methylindazolyl cation. This is often the base peak due to the high stability of the aromatic hetero-system.

- Ring Degradation:
  - The m/z 131 ion undergoes further fragmentation via loss of HCN (27 Da), characteristic of nitrogen heterocycles.
  - m/z 131 → 104 (Loss of HCN).
  - m/z 104 → 77 (Phenyl cation, typical aromatic degradation).

ESI-MS/MS Pathway

In positive ESI, the protonated molecule

is observed at m/z 163.

- Precursor:m/z 163.
- Primary Transition: Loss of H_2O (18 Da) to form m/z 145. This is the "dehydration" product, stabilized by the indazole ring.
- Secondary Transition: Loss of the hydroxymethyl group as formaldehyde/water equivalents or radical cleavage, leading to the core 5-methylindazole moiety (m/z 133 range).

Differentiation from Alternatives

The power of MS lies in comparative analysis. The table below distinguishes 5-methylindazole-3-methanol from its closest analytical confusants.

Table 1: Comparative Fragmentation Matrix

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Feature	5-Methylindazole-3-methanol	1H-Indazole-3-methanol **(Unsubstituted)**	5-Fluoroindazole-3-methanol	4-Methylindazole-3-methanol **(Isomer)**
Precursor (EI)	m/z 162	m/z 148	m/z 166	m/z 162
Key Fragment 1	m/z 131 (Loss of CH_2OH)	m/z 117 (Loss of CH_2OH)	m/z 135 (Loss of CH_2OH)	m/z 131
Key Fragment 2	m/z 104 (Loss of HCN from 131)	m/z 90 (Loss of HCN from 117)	m/z 108 (Loss of HCN from 135)	m/z 104
Differentiation Factor	Base peak is 131.[1]	Mass shift (-14 Da).	Mass shift (+4 Da).	Ortho Effect: 4-Me hinders C3-methanol. Expect higher m/z 144 ( ) vs m/z 145 ( ) ratio compared to 5-Me.

Visualizing the Mechanism

The following diagrams illustrate the fragmentation logic, essential for justifying identification in casework.

Diagram 1: EI Fragmentation Pathway

This flowchart maps the degradation of the molecular ion into its diagnostic fragments.

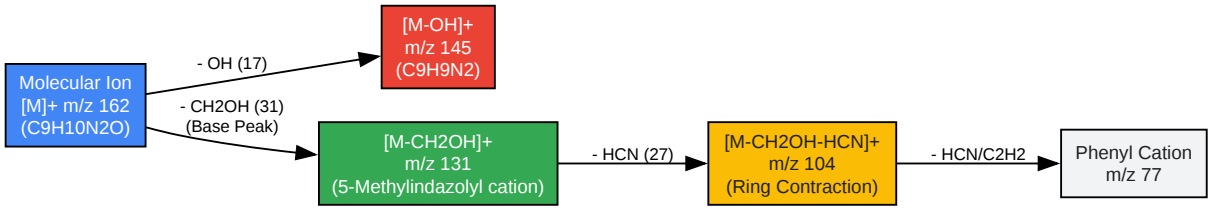

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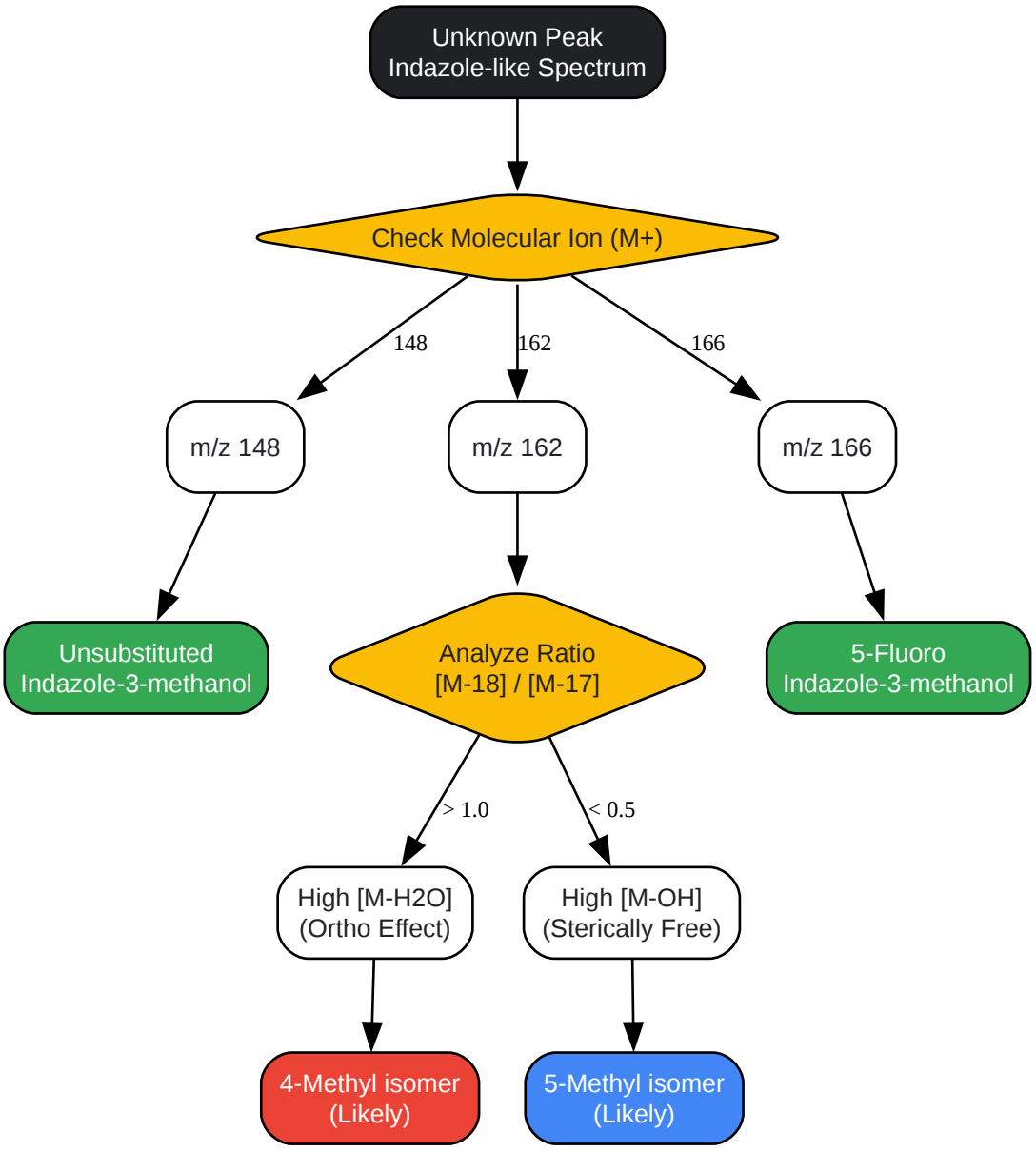
Diagram 2: Isomer Differentiation Decision Tree

A logic gate for analysts encountering an unknown indazole peak.



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